

physicochemical properties of 2,4-Difluorobenzylamine

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Compound of Interest

Compound Name: 2,4-Difluorobenzylamine

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An In-depth Technical Guide to the Physicochemical Properties of **2,4-Difluorobenzylamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Difluorobenzylamine is a fluorinated organic compound of significant interest in medicinal chemistry and organic synthesis.^{[1][2]} Its chemical structure, featuring a benzylamine backbone with two fluorine atoms at the 2 and 4 positions of the benzene ring, imparts unique properties that make it a valuable building block for complex molecules.^{[1][2]} The presence of fluorine can enhance metabolic stability, bioavailability, and binding affinity of parent molecules, making this compound a key intermediate in the synthesis of various pharmaceuticals, including the antiretroviral drug Dolutegravir, as well as agrochemicals.^{[1][3][4][5]} This guide provides a comprehensive overview of its core physicochemical properties, experimental determination methodologies, and a representative synthetic workflow.

Physicochemical Properties

The physicochemical characteristics of **2,4-Difluorobenzylamine** are crucial for its handling, reaction optimization, and application in drug design. These properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ F ₂ N	[1][3][6]
Molecular Weight	143.13 g/mol	[6][7]
Appearance	Colorless to light yellow clear liquid	[1][3][8]
Melting Point	19-21 °C; 255-256 °C (solvent-dependent)	[3][8][9]
Boiling Point	177.8 °C at 760 mmHg; 82-84 °C at 15 mmHg; 57 °C at 8 mmHg	[1][3][8][9][10][11]
Density	1.204 - 1.22 g/mL at 25 °C	[1][3][9][12]
Refractive Index (n _{20/D})	1.49 - 1.493	[1][3][8][10]
pKa (Predicted)	8.58 ± 0.10	[8][9][12]
LogP	1.23 - 2.12	[8][13]
Flash Point	68 °C / 154.4 °F (closed cup)	[8][10][11]
Vapor Pressure	1.0 ± 0.3 mmHg at 25°C	[8][13]
Solubility	Soluble in organic solvents (ethanol, methanol, dichloromethane); insoluble in water.[3][4]	

Experimental Protocols for Property Determination

Standard analytical techniques are employed to determine the physicochemical properties of **2,4-Difluorobenzylamine**. While compound-specific protocols are proprietary, the following outlines the general methodologies.

Determination of Melting and Boiling Points

- **Melting Point:** The melting point is determined using a capillary melting point apparatus. A small, dry sample is packed into a capillary tube, which is then heated in a calibrated apparatus. The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded.
- **Boiling Point:** The boiling point at a specific pressure is measured using distillation. For reduced pressure measurements, a vacuum distillation setup is used. The substance is heated until it boils, and the temperature at which the vapor and liquid phases are in equilibrium is recorded as the boiling point at that pressure.

Density and Refractive Index Measurement

- **Density:** The density of the liquid is typically measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 25 °C). The mass of a known volume of the liquid is determined and used to calculate the density.
- **Refractive Index:** A refractometer, such as an Abbé refractometer, is used to measure the refractive index. A drop of the liquid is placed on the prism, and the measurement is taken at a standard temperature (20 °C) using the sodium D-line (589 nm).

Solubility Assessment

- **Qualitative Solubility:** A small, measured amount of **2,4-Difluorobenzylamine** is added to a specific volume of a solvent (e.g., water, ethanol) at a constant temperature. The mixture is agitated, and the substance is observed for dissolution. This is repeated to determine its general solubility characteristics (e.g., soluble, sparingly soluble, insoluble).
- **Quantitative Solubility:** For precise measurements, methods like the shake-flask method are employed. Excess solute is agitated in a solvent for an extended period to ensure saturation. The solution is then filtered, and the concentration of the dissolved solute is determined using an analytical technique such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

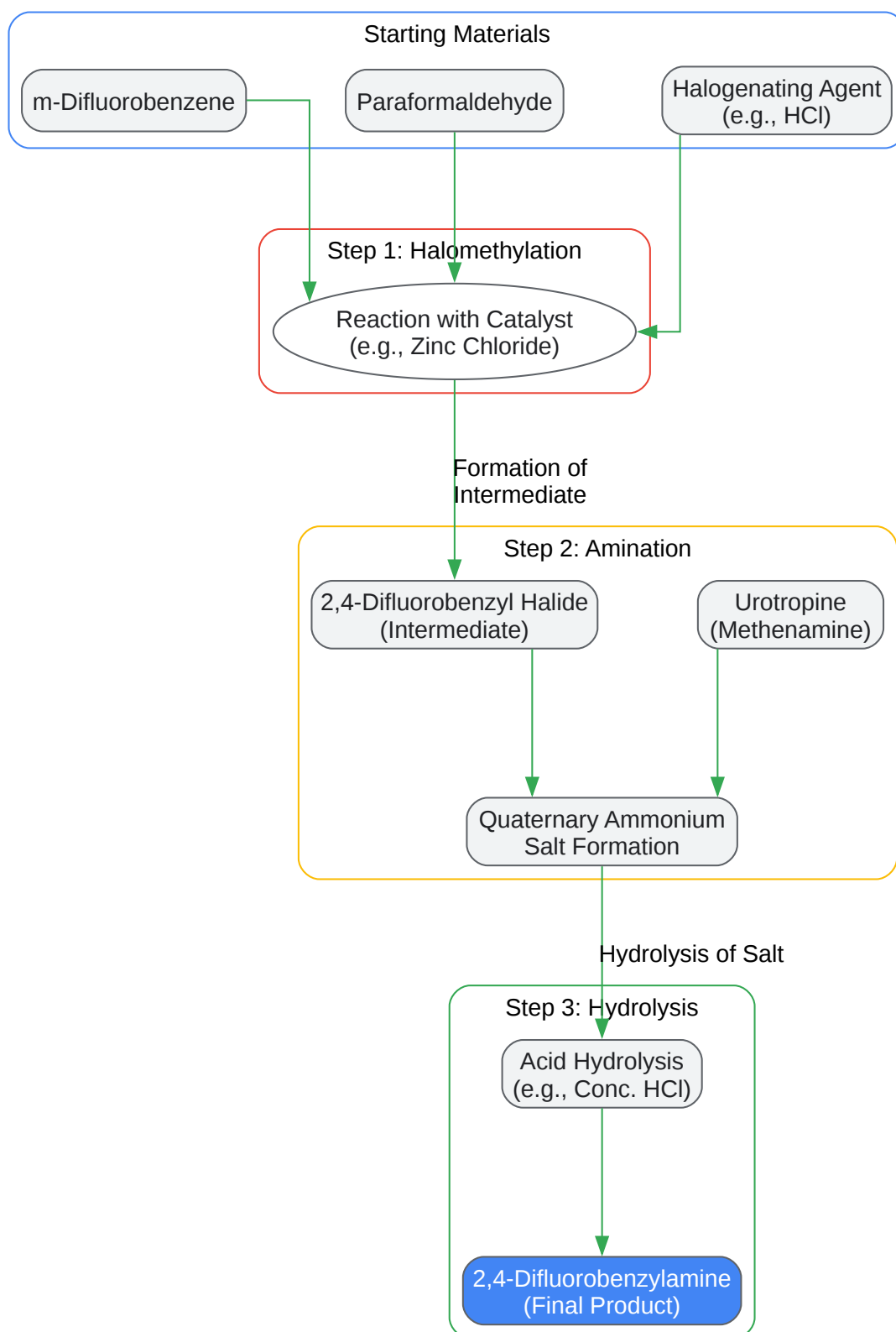
Synthetic and Analytical Workflows

2,4-Difluorobenzylamine is primarily used as an intermediate, and its synthesis is a critical workflow for many research and development applications.^{[1][3][5]} Several synthetic routes

have been reported, often starting from m-difluorobenzene or 2,4-difluorobenzonitrile.[14][15]

General Synthesis Workflow

A common industrial synthesis involves a multi-step process starting from m-difluorobenzene. This pathway is advantageous due to the availability of starting materials and robust reaction conditions. The workflow involves the formation of a benzyl halide intermediate, followed by amination.



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Caption: A generalized workflow for the synthesis of **2,4-Difluorobenzylamine**.

This synthetic route begins with the reaction of m-difluorobenzene with paraformaldehyde and a halogenating agent to form 2,4-difluorobenzyl halide.^{[14][16]} This intermediate then reacts with urotropine (methenamine) to produce a quaternary ammonium salt.^{[14][16]} The final step involves the hydrolysis of this salt, typically with concentrated hydrochloric acid, to yield the desired **2,4-Difluorobenzylamine** product.^{[14][16]}

Applications in Research and Development

The unique properties conferred by the difluoro-substitution make **2,4-Difluorobenzylamine** a versatile intermediate in several fields:

- **Pharmaceutical Development:** It is a crucial building block in synthesizing Active Pharmaceutical Ingredients (APIs).^{[1][5]} Its role in creating fluorinated analogues of drugs like antidepressants and antipsychotics is well-documented.^[3]
- **Agrochemicals:** The compound is used to synthesize more effective and environmentally considerate herbicides and pesticides.^{[1][3]}
- **Material Science:** It is incorporated into advanced polymers and coatings to improve durability and resistance to environmental factors.^{[1][3]}
- **Analytical Chemistry:** It serves as a derivatizing agent to enhance the detection and quantification of compounds in complex mixtures.^[1]

Safety, Handling, and Storage

Due to its chemical nature, proper handling of **2,4-Difluorobenzylamine** is essential.

- **Hazards:** The compound is classified as a hazardous substance that can cause severe skin burns and eye damage and is a combustible liquid.^{[3][10]} It may be harmful if inhaled or ingested.^[3]
- **Handling:** Use in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves, goggles, and a respirator.^[3]
- **Storage:** Store in a cool, dry, and dark place under an inert atmosphere (e.g., nitrogen or argon) between 2-8°C.^{[1][9][12]} It should be kept in a tightly sealed container away from

heat, ignition sources, and incompatible substances like strong acids and oxidizing agents.

[3][11]

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